

Characterization of Stellite Coatings: Application Notes and Protocols

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Compound of Interest

Compound Name: *Stellite*
CAS No.: *8049-28-3*
Cat. No.: *B12683063*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of the essential techniques used to characterize **Stellite** coatings, which are cobalt-chromium alloys renowned for their exceptional wear resistance, corrosion resistance, and high-temperature strength.^{[1][2][3][4]} These properties make them suitable for demanding applications, such as in industrial machinery, aerospace components, and medical implants. The following protocols and application notes are designed to offer a comprehensive guide for researchers and scientists involved in the development and analysis of these critical coatings.

Microstructural Characterization

The microstructure of a **Stellite** coating is fundamental to its performance, influencing its mechanical properties and durability. A typical **Stellite 6** coating, for instance, exhibits a dendritic microstructure composed of a cobalt-rich matrix (γ -Co and ϵ -Co phases) with interspersed hard carbide precipitates (such as Cr₇C₃ and M₂₃C₆).^{[5][6]} The size, distribution, and morphology of these phases are critical for the coating's properties.

Application Note:

Microstructural analysis is crucial for quality control and for understanding the effects of deposition parameters (e.g., laser power, scanning speed, powder feed rate in laser cladding) on the final coating.^{[5][7]} Techniques such as Optical Microscopy (OM), Scanning Electron Microscopy (SEM) coupled with Energy Dispersive X-ray Spectroscopy (EDS), and X-ray Diffraction (XRD) are employed to reveal the coating's morphology, elemental composition, and crystallographic phases.^{[8][9][10]}

Protocol: Metallographic Sample Preparation

A pristine, artifact-free surface is paramount for accurate microstructural analysis.

Materials:

- Abrasive cutter with a suitable blade (e.g., diamond wafering blade)
- Mounting press and resin (e.g., phenolic or epoxy)
- Grinding papers of decreasing grit size (e.g., 240, 400, 600, 800, 1200 grit)
- Polishing cloths and diamond suspensions of decreasing particle size (e.g., 6 μm , 3 μm , 1 μm)
- Final polishing suspension (e.g., 0.05 μm colloidal silica)
- Etchant (e.g., 2% Nital or an electrolytic etch)

Procedure:

- Sectioning: Carefully cut a cross-section of the coated sample using a low-speed abrasive cutter with ample coolant to prevent thermal damage.^{[11][12]}
- Mounting: Mount the sectioned sample in a suitable resin to facilitate handling and preserve the coating edge.^[4] Hot mounting (compression mounting) is common for metallic samples.^[11]

- Grinding: Sequentially grind the mounted sample on progressively finer abrasive papers. After each step, thoroughly clean the sample and rotate it 90 degrees to ensure the removal of scratches from the previous stage.[\[12\]](#)[\[13\]](#)
- Polishing: Polish the ground sample using diamond suspensions on appropriate cloths, moving from coarser to finer particles.[\[12\]](#)
- Final Polishing: Use a final polishing suspension, such as colloidal silica on a soft nap cloth, to achieve a mirror-like, deformation-free surface.[\[12\]](#)
- Etching: To reveal the microstructure, etch the polished surface with a suitable chemical etchant. The etching time will depend on the specific **Stellite** composition and the etchant used.[\[6\]](#)[\[13\]](#)
- Microscopy: The prepared sample is now ready for examination using OM and SEM.

Mechanical Properties Evaluation

The mechanical properties, particularly hardness, are direct indicators of a **Stellite** coating's wear resistance.

Application Note:

Microhardness testing is a rapid and effective method to quantify the hardness of the coating and the heat-affected zone (HAZ) in the substrate.[\[6\]](#) It can reveal the homogeneity of the coating and the influence of different phases on its mechanical performance. **Stellite 6** coatings typically exhibit a significant increase in microhardness compared to steel substrates.[\[5\]](#)[\[14\]](#)

Protocol: Microindentation Hardness Testing (based on ASTM E384)

Apparatus:

- Microhardness tester equipped with a Vickers or Knoop indenter.[\[3\]](#)[\[8\]](#)[\[10\]](#)
- Calibrated optical system for measuring the indentation size.[\[3\]](#)

Procedure:

- Sample Preparation: Use the metallographically prepared sample from section 1.2.
- Parameter Selection:
 - Indenter: Vickers is commonly used for **Stellite** coatings.
 - Test Force: A typical range is 100 gf to 500 gf (0.98 N to 4.9 N).[3] The chosen force should create a well-defined indentation without causing cracking.
 - Dwell Time: A standard dwell time is 10-15 seconds.
- Indentation:
 - Make a series of indentations across the coating cross-section, from the top surface to the substrate.
 - Ensure sufficient spacing between indentations (at least 2.5 times the diagonal length) to avoid interaction between stressed zones.[15]
- Measurement: Measure the diagonals of the resulting indentations using the calibrated microscope.[3]
- Calculation: The microhardness value (HV) is automatically calculated by the testing machine software based on the applied force and the average diagonal length.
- Reporting: Report the average hardness and standard deviation for the coating, HAZ, and substrate.

Tribological Characterization (Wear Resistance)

The primary function of most **Stellite** coatings is to provide wear resistance, especially at elevated temperatures.[1][2]

Application Note:

Pin-on-disc testing is a widely accepted method to evaluate the sliding wear behavior and determine the coefficient of friction of **Stellite** coatings.[14] By varying parameters such as

load, sliding speed, and temperature, the performance of the coating under different service conditions can be simulated and assessed.[\[16\]](#)

Protocol: Pin-on-Disc Wear Testing (based on ASTM G99)

Apparatus:

- Pin-on-disc tribometer.[\[5\]](#)
- Pin specimen (e.g., a 6 mm diameter 52100 steel ball).[\[5\]](#)
- Coated disc specimen.
- Balance for measuring mass loss.

Procedure:

- Specimen Preparation:
 - Clean both the pin and the coated disc with a suitable solvent (e.g., acetone) and dry them.
 - Measure the initial mass of the disc specimen.
- Test Parameters:
 - Normal Load: Apply a specific load, for example, 10 N.[\[5\]](#)
 - Sliding Speed: Set the rotational speed to achieve a desired linear sliding velocity (e.g., 0.1 m/s).[\[5\]](#)
 - Sliding Distance: Define the total sliding distance for the test (e.g., 1000 m).[\[5\]](#)
 - Environment: Conduct the test at room temperature or at an elevated temperature, as required.[\[16\]](#)
- Execution:

- Mount the pin and disc in the tribometer.
- Apply the normal load and start the rotation.
- Continuously record the friction force to determine the coefficient of friction.
- Post-Test Analysis:
 - After the test, clean the disc and measure its final mass to determine the mass loss.
 - Calculate the wear rate (e.g., in $\text{mm}^3/\text{N}\cdot\text{m}$).
 - Examine the wear tracks on the disc and the wear scar on the pin using SEM to identify the wear mechanisms (e.g., abrasive wear, adhesive wear, delamination).[\[14\]](#)[\[17\]](#)

Corrosion Resistance Evaluation

Stellite coatings are also valued for their ability to resist corrosion in aggressive environments.
[\[3\]](#)

Application Note:

Electrochemical tests, such as potentiodynamic polarization, are used to quantitatively assess the corrosion resistance of **Stellite** coatings.[\[5\]](#)[\[7\]](#) These tests provide key parameters like corrosion potential (E_{corr}) and corrosion current density (i_{corr}), which are indicative of the material's tendency to corrode and its corrosion rate, respectively.

Protocol: Potentiodynamic Polarization Testing (based on ASTM G59)

Apparatus:

- Potentiostat.[\[1\]](#)
- Electrochemical cell with a three-electrode setup:
 - Working Electrode: The coated sample.
 - Reference Electrode: Saturated Calomel Electrode (SCE) or Ag/AgCl.

- Counter Electrode: Platinum or graphite rod.
- Test solution (e.g., 3.5 wt.% NaCl solution to simulate a marine environment).[\[5\]](#)[\[7\]](#)

Procedure:

- Sample Preparation: Expose a defined area of the **Stellite** coating to the test solution. The rest of the sample should be masked.
- Setup:
 - Assemble the three-electrode cell with the test solution.
 - Immerse the electrodes in the solution and allow the open-circuit potential (OCP) to stabilize (typically for about 30-60 minutes).[\[1\]](#)
- Polarization Scan:
 - Once the OCP is stable, apply a potential scan at a slow rate (e.g., 0.167 mV/s or 0.6 V/h).[\[1\]](#)
 - Scan the potential from a cathodic value (e.g., -250 mV vs. OCP) to an anodic value (e.g., +250 mV vs. OCP).
- Data Analysis:
 - Plot the resulting potential versus the logarithm of the current density (Tafel plot).
 - Determine the corrosion potential (E_{corr}) and corrosion current density (i_{corr}) from the Tafel plot using appropriate software. A lower i_{corr} value indicates better corrosion resistance.

Data Presentation

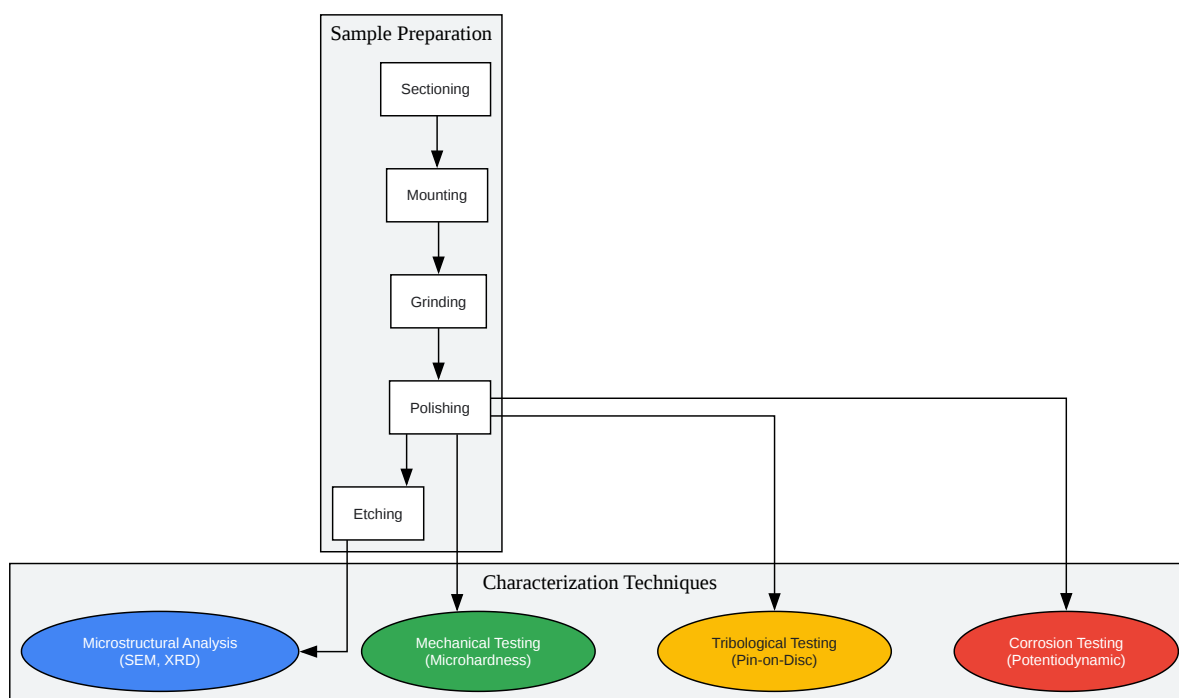
Table 1: Microhardness of **Stellite** Coatings

Coating Type	Deposition Method	Substrate	Coating Hardness (HV)	Substrate Hardness (HV)	Reference
Stellite 6	Laser Cladding	1045 Steel	~800	~285	[5] [7]
Stellite 6	Friction Surfacing	Low Carbon Steel	550	-	[14]
Stellite 6	PTA	Low Carbon Steel	450	-	[14]
Stellite 20	HVAF	F310H Steel	690	~230	[15]
Stellite 20	HVOF	F310H Steel	601	~230	[15]

Table 2: Wear and Corrosion Properties of **Stellite** Coatings

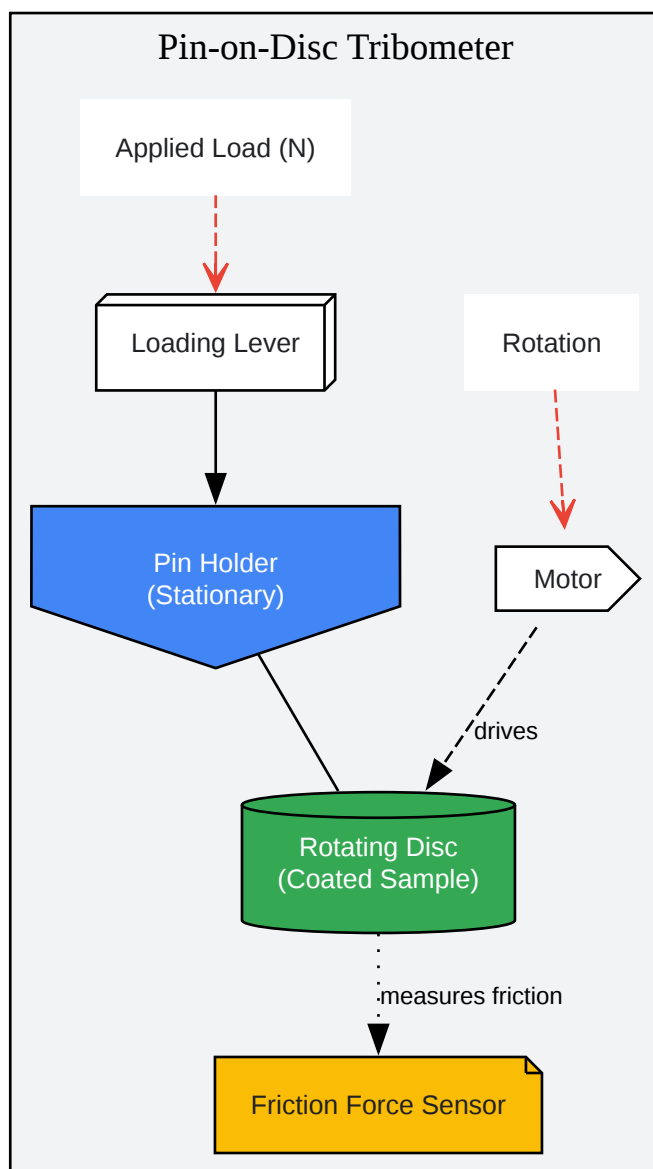
Coating Type	Test Method	Key Parameter	Value	Reference
Stellite 6	Pin-on-Disc	Wear Volume Loss (mm ³)	1.205 (FS) vs 6.005 (PTA)	[14]
Stellite 6	High-Temp Wear	Coefficient of Friction	0.51 - 0.57 (at 300°C)	[16]
Stellite 20 (HVAF)	Potentiodynamic Polarization	icorr (A·cm ⁻²)	6.268 x 10 ⁻⁷	[15]
Stellite 20 (HVOF)	Potentiodynamic Polarization	icorr (A·cm ⁻²)	1.692 x 10 ⁻⁷	[15]
Stellite 6	Potentiodynamic Polarization	Protection Efficiency	99.75%	[5] [7]

Visualizations



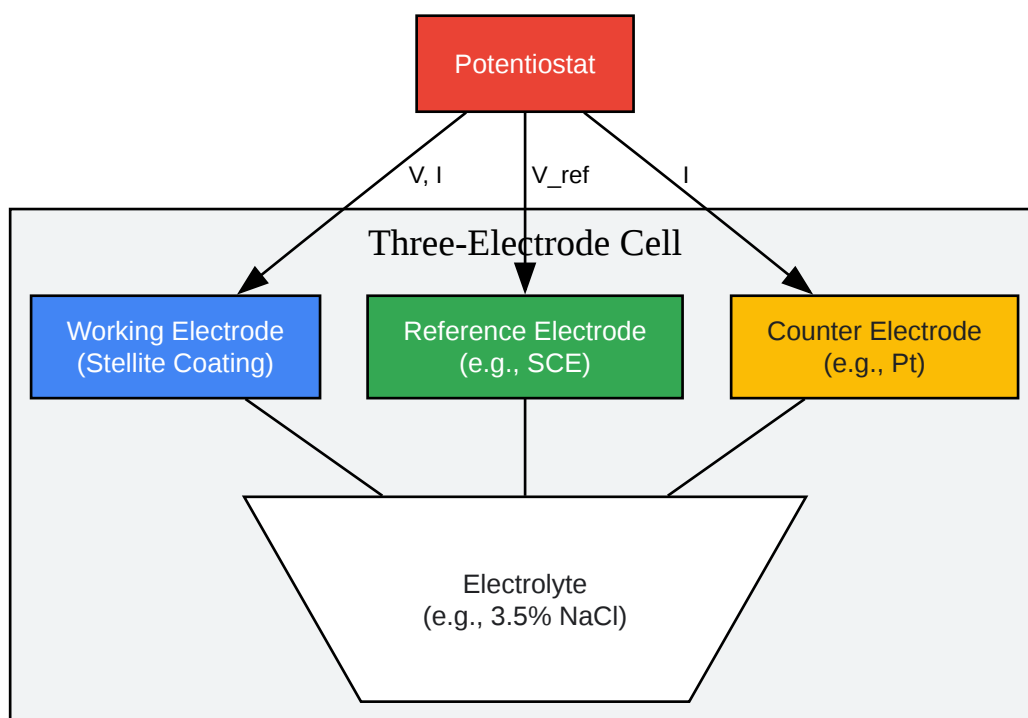
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Caption: Overall workflow for the characterization of **Stellite** coatings.



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Caption: Schematic of a Pin-on-Disc experimental setup.



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Caption: Diagram of an electrochemical cell for corrosion testing.

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